

Guide to Dose Modifications for Specific Toxicities

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Compound Focus: Trifluridine

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The following table summarizes the recommended actions for managing specific adverse events. A maximum of **three dose reductions** is permitted, and the dose should not be re-escalated after a reduction [1] [2] [3].

Toxicity Type / Grade	Recommended Action
Hematological Toxicity [1] [2] [3]	
• ANC < 1,500/mm ³ or Platelets < 75,000/mm ³ (pre-cycle)	Delay the next cycle until values recover.
• ANC < 500/mm ³ or Platelets < 50,000/mm ³ (during cycle)	Withhold treatment until recovery, then resume at one dose level lower.
• Febrile Neutropenia	Withhold treatment until resolved, then resume at one dose level lower.
• Uncomplicated Grade 4 Neutropenia/Thrombocytopenia (delays next cycle by >1 week)	Resume next cycle at one dose level lower after recovery.
Non-Hematological Toxicity [1] [2] [3]	
• Grade 3 or 4 (except nausea/vomiting/diarrhea responsive to medication)	Withhold treatment until resolved to Grade ≤1, then resume at one dose level lower.

Toxicity Type / Grade	Recommended Action
• Grade 3 Nausea/Vomiting controlled by antiemetics, or Grade 3 Diarrhea responsive to antidiarrheals	No dose modification required.

Alternative Dosing Schedule: Biweekly Administration

A 2025 retrospective study proposed a modified **biweekly schedule** to reduce toxicity while maintaining efficacy [4] [5]. This schedule is particularly useful for older patients or those who have developed toxicities on the standard schedule.

- **Standard Schedule:** Days 1-5 and **8-12** of a 28-day cycle [4].
- **Alternative Biweekly Schedule:** Days 1-5 and **15-19** of a 28-day cycle [4] [5].

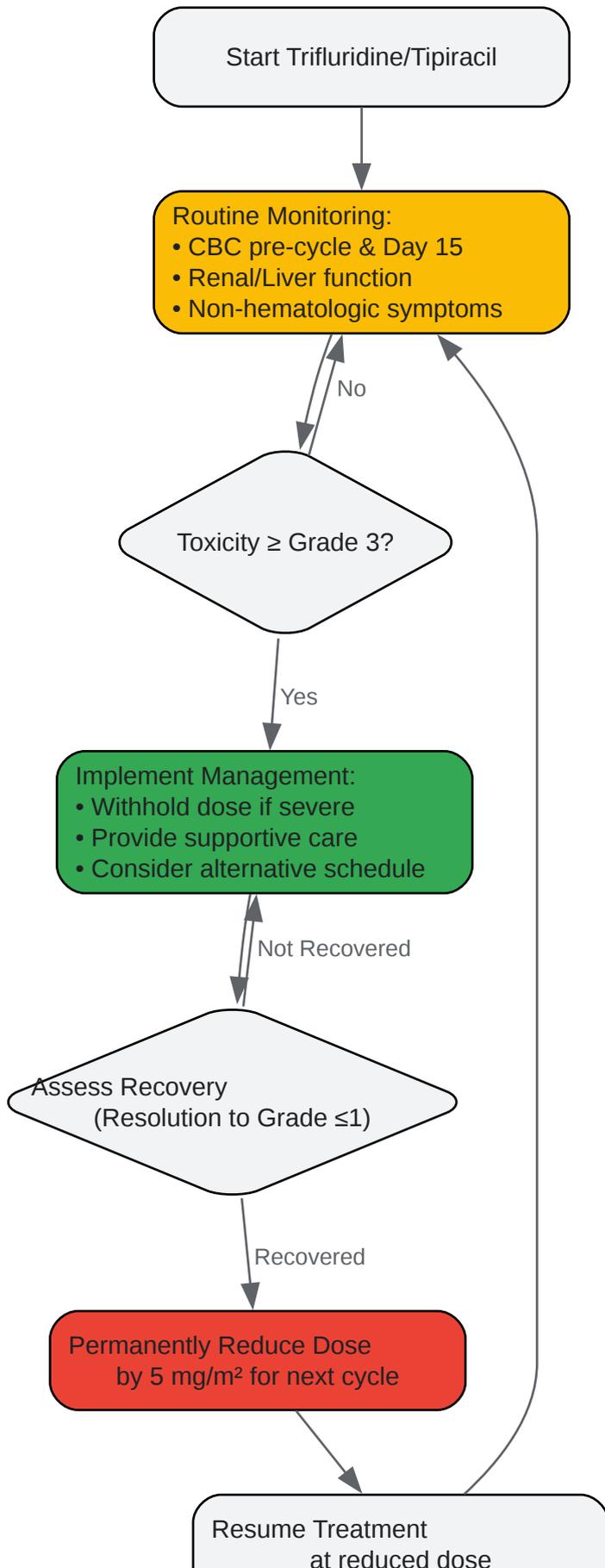
The study of 61 patients with metastatic colorectal cancer found that the biweekly schedule led to a significant reduction in key toxicities compared to historical data from the RECOURSE and SUNLIGHT trials [5]:

Adverse Event	Biweekly Dosing (2025 Study)	Standard Dosing (RECOURSE Trial)
Grade ≥ 3 Neutropenia	16.3%	38%
Grade ≥ 3 Anemia	8.2%	18%
Febrile Neutropenia	0%	Reported in historical controls
Requiring G-CSF	0%	Frequently required

The study reported that with the biweekly schedule, **no patients required G-CSF support** and no episodes of neutropenic fever occurred [4] [5]. Despite the reduced dosing, the treatment maintained similar **progression-free survival (4.2 months)** and **overall survival (9.2 months)** compared to the standard schedule [5].

Experimental Protocol for Toxicity Management

For researchers designing studies, here is a detailed protocol for monitoring and managing **trifluridine**/tipiracil toxicity, synthesizing information from clinical guidelines.



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Key Steps in the Protocol:

- **Baseline Assessment:** Obtain complete blood count (CBC), renal function (eGFR), and hepatic function before initiating therapy [1] [3].
- **Routine Monitoring:** Check CBC prior to each cycle and on **Day 15** of each cycle. Monitor for symptoms of non-hematologic toxicities like diarrhea and mucositis [1] [2].
- **Toxicity Assessment:** Grade toxicities according to CTCAE criteria [6]. For **diarrhea**, early intervention with antidiarrheals like loperamide is critical [6].
- **Management & Dose Adjustment:** Follow the specific actions outlined in the dose modification table above. **Permanently reduce the dose** for subsequent cycles after significant toxicity [1] [3].
- **Consider Alternative Schedules:** For patients struggling with toxicity on the standard schedule, the **biweekly schedule (days 1-5 and 15-19)** is a validated alternative that reduces myelosuppression [4] [5].

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References

1. 3806-Metastatic trifluridine /tipiracil | eviQ [eviQ.org.au]
2. Lonsurf (trifluridine /tipiracil) dosing , indications, interactions, adverse... [reference.medscape.com]
3. and Tipiracil Monograph for Professionals - Drugs.com Trifluridine [drugs.com]
4. Biweekly dose of TAS-102 reduces and remains effective for... toxicity [medicalxpress.com]
5. Biweekly dosing of trifluridine-tipiracil reduces rates of ... [pmc.ncbi.nlm.nih.gov]
6. 化疗相关腹泻全程管理中国专家共识（2025年版） [china-oncology.com]

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